

Personal protective equipment for handling 3-Bromo-5-(bromomethyl)benzonitrile

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Compound of Interest

Compound Name:	3-Bromo-5-(bromomethyl)benzonitrile
Cat. No.:	B054326

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Essential Safety and Handling Guide for 3-Bromo-5-(bromomethyl)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Bromo-5-(bromomethyl)benzonitrile** (CAS No: 124289-24-3). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk.

Immediate Safety Information

3-Bromo-5-(bromomethyl)benzonitrile is a hazardous chemical that requires careful handling. The compound is classified as a danger, with hazard statements indicating it can be harmful if swallowed, in contact with skin, or inhaled, and can cause severe skin burns and eye damage.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1] Seek immediate medical attention.

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[1] Seek immediate medical attention.

Physical and Chemical Properties

Property	Value
CAS Number	124289-24-3
Linear Formula	C8H5Br2N
Physical Form	Solid
Purity	95%
Storage	Inert atmosphere, 2-8°C, away from direct sunlight and heat.[4]
Signal Word	Danger

Operational Plan: Safe Handling Protocol

1. Engineering Controls:

- All handling of **3-Bromo-5-(bromomethyl)benzonitrile**, including weighing and solution preparation, must be conducted in a certified chemical fume hood with adequate exhaust.[3][5]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1][2][3]

2. Personal Protective Equipment (PPE):

The following PPE is mandatory when handling this compound:[4]

PPE Category	Specification
Eye and Face	Chemical safety goggles conforming to EN166 or NIOSH standards. A face shield may also be necessary. [1] [2] [3] [6]
Hand Protection	Chemical-resistant gloves such as nitrile rubber. Double-gloving is recommended. [3] [4] [7] Gloves must be inspected before use and changed immediately if contaminated. [6] [8]
Body Protection	A lab coat, long pants, and closed-toe shoes are required to prevent skin exposure. [3] [5]

3. Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the fume hood is operational and the work area is clean. Cover the work surface with absorbent bench paper.[\[5\]](#)
- Donning PPE: Put on all required PPE as specified in the table above.
- Weighing and Transfer: Carefully weigh the solid compound using anti-static weigh paper or a tared container to minimize dust generation.[\[5\]](#) Use a spatula for all transfers.
- Solution Preparation: If preparing a solution, slowly add the solid to the solvent in a suitable container within the fume hood. Keep the container capped when not in use.[\[5\]](#)
- Post-Handling: After handling, decontaminate the work area and any equipment used.
- Doffing PPE: Carefully remove PPE, avoiding contact with the outer surfaces of the gloves. [\[4\]](#) Dispose of contaminated disposable PPE as hazardous waste.
- Hygiene: Wash hands thoroughly with soap and water after removing PPE and before leaving the laboratory.[\[5\]](#)[\[6\]](#) Do not eat, drink, or smoke in the laboratory.[\[5\]](#)

Disposal Plan

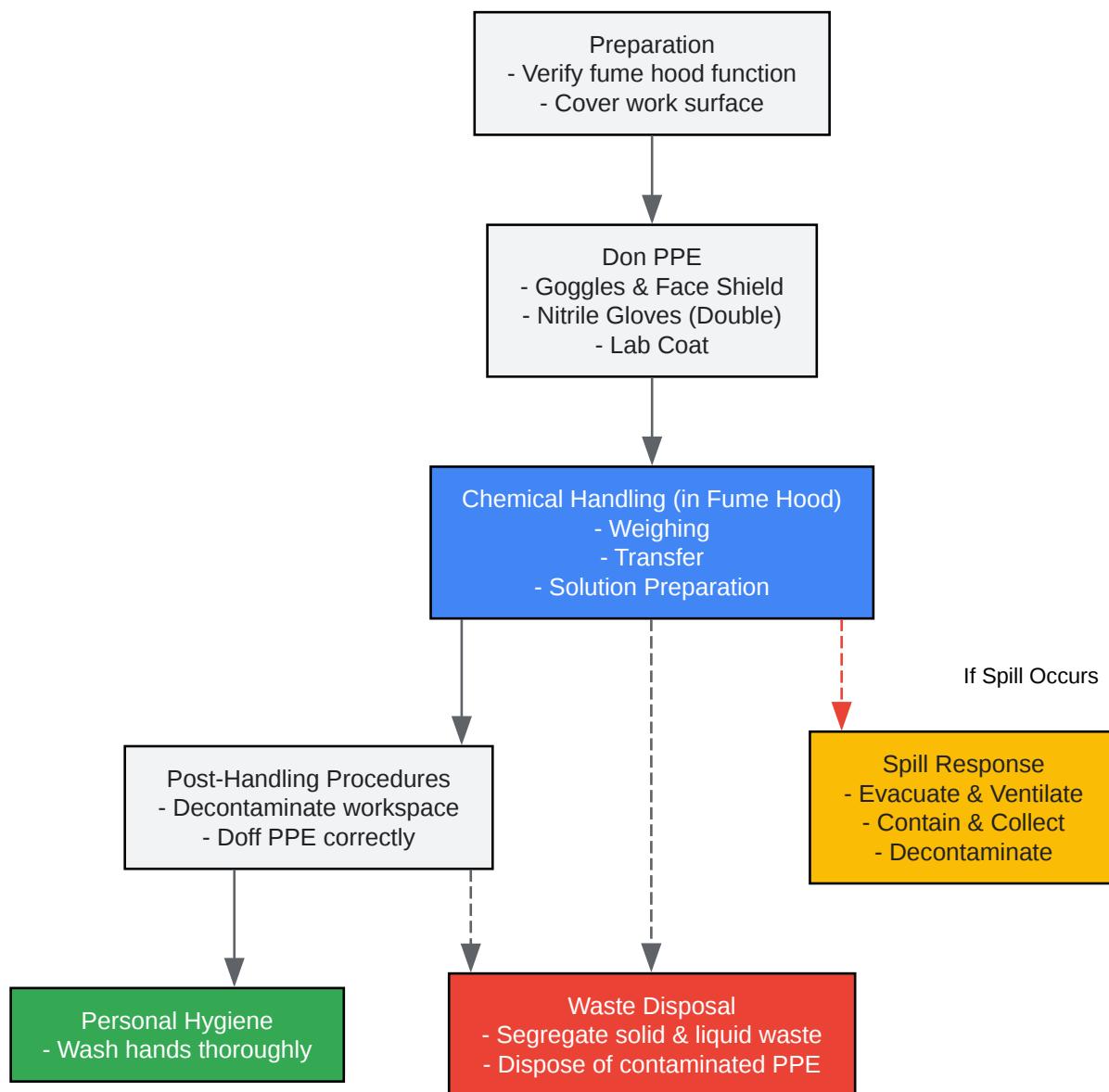
All waste containing **3-Bromo-5-(bromomethyl)benzonitrile** must be treated as hazardous waste.

- Solid Waste: Collect unused solid compound, contaminated weigh paper, and other solid materials in a dedicated, labeled hazardous waste container.[4][5]
- Liquid Waste: Collect solutions containing the compound in a separate, labeled hazardous waste container for halogenated organic waste.[4][5] Do not empty into drains.[1][6]
- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste stream.[5]
- Disposal Method: All waste must be disposed of through a licensed hazardous waste disposal service, typically via high-temperature incineration.[5][6]

Emergency Procedures: Spill Management

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, and the spill is contained within a fume hood if possible.
- Contain: Absorb the spill with an inert material such as sand or vermiculite. Do not use combustible materials like sawdust.[3]
- Collect: Carefully sweep up and shovel the absorbed material into a suitable, sealed container for disposal as hazardous waste.[1][2][6]
- Decontaminate: Clean the spill area thoroughly.
- Personal Protection: Wear appropriate PPE, including respiratory protection if necessary, during the entire cleanup process.

Experimental Workflow for Safe Handling

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Caption: Workflow for the safe handling of **3-Bromo-5-(bromomethyl)benzonitrile**.

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